

Resolving software issues with the 2470 WIZARD²

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: SM-2470
CAS No.: 6638-04-6
Cat. No.: B3055704

[Get Quote](#)

Technical Support Center: 2470 WIZARD²

Welcome to the technical support center for the 2470 WIZARD² Automatic Gamma Counter. This guide is designed for researchers, scientists, and drug development professionals to quickly diagnose and resolve common software issues encountered during experiments.

Frequently Asked Questions (FAQs)

Q1: What software is compatible with the 2470 WIZARD² for data analysis?

The 2470 WIZARD² is compatible with several data analysis software packages, including MyAssays® Desktop Pro, WorkOut, and MultiCalc®.^{[1][2]} These platforms are designed for RIA/IRMA applications and offer features for concentration analysis and quality control.^{[1][2]} MyAssays Desktop Pro offers enhanced integration, allowing for the automatic import of measurement data, metadata, sample barcodes, and spectrum channel counts from the WIZARD² manager software.^[1]

Q2: How can I export my data to a different format, like Microsoft® Excel®?

The 2470 WIZARD² includes a Datalogger feature that automatically stores all assay results in a text file format that is compatible with Microsoft® Excel®.^[2] Additionally, data analysis software like MyAssays® Desktop Pro provides various export options for creating custom reports.

Q3: The software is not recognizing the barcode on my sample racks. What should I do?

First, ensure the barcode labels are clean, undamaged, and correctly placed on the racks. The 2470 WIZARD² supports several barcode languages: Code 128, Interleaved 2/5, Code 39, and Codabar.^[3] Verify that your barcode format is one of these supported types. If the issue persists, refer to the "Barcode and Protocol Mismatch" troubleshooting guide below.

Q4: Can I process an urgent sample without interrupting a long run?

Yes, the 2470 WIZARD² features MultiSTAT interrupt counting.^[3] This allows you to process a series of high-priority "stat" samples in manual mode without affecting the ongoing automated assay.^[3]

Q5: How does the instrument perform normalization?

Automatic normalization for each defined nuclide is carried out using a dedicated normalization cassette.^[3] The software uses this to automatically calculate and apply corrections for factors like background, spillover, and efficiency.^[4]

Troubleshooting Guides

Issue 1: Data Import Failure in MyAssays® Desktop Pro

You may encounter an issue where the measurement data from the WIZARD² fails to import or appears incomplete in MyAssays® Desktop Pro.

Symptoms:

- No data appears in the software after a run is completed.
- Partial data sets are imported (e.g., missing samples).
- An error message is displayed during the import process.

Troubleshooting Steps:

- **Check File Generation:** Verify that the WIZARD² instrument has generated the XML data file at the end of the counting process. Check the designated output folder.
- **Network Connection:** If you are accessing the data over a network, ensure the connection between the instrument's computer and your analysis computer is stable.
- **File Integrity:** Ensure the XML data file is not corrupted. The file size should be greater than zero bytes.
- **Software Version:** Confirm that your version of MyAssays® Desktop Pro is up-to-date and supports the WIZARD² integration features.[\[1\]](#)
- **Flagged Data:** The software is designed to import plates that contain flagged data.[\[1\]](#) Check the instrument's log for any flags or errors during the sample measurement that might affect the output file.
- **Manual Import:** If automatic import fails, try using the manual import function within MyAssays® Desktop Pro to navigate to and select the XML file from the WIZARD².

Issue 2: Barcode and Protocol Mismatch

A known issue can occur where scanning a barcode for a specific protocol ID inadvertently triggers a different protocol. This can happen if protocols have been programmed for similar barcode IDs (e.g., #023 and #024) and an affected barcode label is used.

Symptoms:

- The instrument executes a different protocol than the one specified by the rack's barcode.
- Generated data files show incorrect protocol names or measurement parameters in the header.
- This may lead to erroneous results if the incorrect protocol uses different measurement settings (e.g., wrong isotope).

Troubleshooting Workflow:

Caption: Workflow for troubleshooting protocol mismatches.

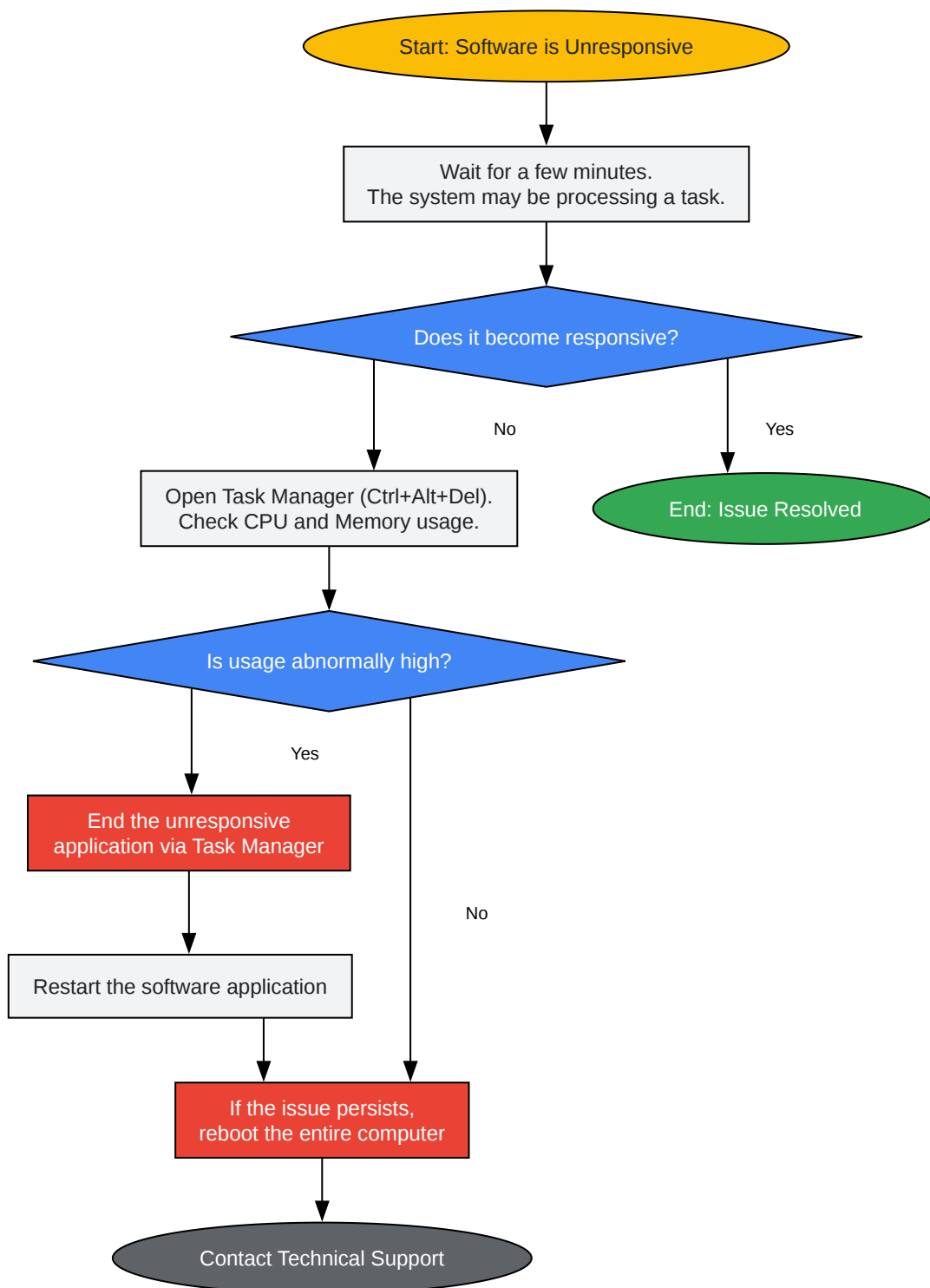
Issue 3: Software is Unresponsive

The WIZARD² control software or the data analysis software may freeze or become unresponsive.

Symptoms:

- The user interface does not respond to mouse clicks or keyboard input.
- The live spectrum display is frozen.[\[3\]](#)
- The software does not progress to the next step in a sequence.

Troubleshooting Steps:



[Click to download full resolution via product page](#)

Caption: General troubleshooting for unresponsive software.

Quantitative Data Summary

For reliable and repeatable experiments, understanding the instrument's performance specifications is crucial.

Parameter	Specification	Significance for Experiments
Energy Range	15-1000 keV	Allows for the measurement of a wide variety of radionuclides used in research.[3]
Max Count Rate (¹²⁵ I)	Approx. 5 million CPM (6 million DPM)	Defines the upper limit of radioactivity that can be accurately measured without significant dead time issues.[3]
Multichannel Analyzer	2048 channels	Provides high-resolution energy spectra, which is critical for separating nuclides in dual-label studies.
Supported Barcodes	Code 128, Interleaved 2/5, Code 39, Codabar	Ensures compatibility with standard laboratory sample tracking systems.[3]

Experimental Protocols

Protocol: Radioimmunoassay (RIA) Data Acquisition and Analysis

This protocol outlines the general steps for performing a typical RIA experiment and processing the data using the 2470 WIZARD² and compatible analysis software.

1. Assay Preparation:

- Prepare standards, controls, and unknown samples according to your specific RIA kit's instructions.
- Dispense all samples into appropriate sample tubes. The 2470 WIZARD² accommodates a wide range of RIA tubes.[4]

2. Protocol Setup in WIZARD² Software:

- Create a new counting protocol in the WIZARD² software.
- Select the appropriate radionuclide from the library (the library contains 45 pre-defined nuclides).^[5]
- Define the counting time, energy window, and other measurement parameters.
- In the protocol editor, define the layout of your samples, including the positions of blanks, standards, controls, and unknowns.
- If using MyAssays[®] Desktop Pro, select the option to automatically analyze the data upon completion of the count.

3. Instrument Loading and Run Execution:

- Place the sample tubes into the 10-position racks.
- Assign a barcode to each rack that corresponds to the protocol you have created.
- Load the racks onto the instrument's conveyor belt (the 550-sample model holds 55 racks).^[2]
- Initiate the counting sequence from the software interface.

4. Data Analysis:

- Upon completion, the raw data (CPM) will be automatically exported.
- If integrated with MyAssays[®] Desktop Pro, the software will automatically import the data and perform the analysis based on your pre-configured protocol.
- The analysis will typically include:
 - Generating a standard curve using a suitable fit method (e.g., 4PL or 5PL).
 - Calculating the concentrations of unknown samples by interpolating from the standard curve.
 - Performing quality control analysis on standards and controls.
- Review the generated reports, paying close attention to curve fit metrics and QC data to ensure the validity of the assay.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. myassaysfiles.blob.core.windows.net \[myassaysfiles.blob.core.windows.net\]](#)
- [2. cancer.wisc.edu \[cancer.wisc.edu\]](#)
- [3. resources.revvity.com \[resources.revvity.com\]](#)
- [4. myassaysfiles.blob.core.windows.net \[myassaysfiles.blob.core.windows.net\]](#)
- [5. revvity.com \[revvity.com\]](#)
- To cite this document: BenchChem. [Resolving software issues with the 2470 WIZARD2]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3055704/docs#resolving-software-issues-with-the-2470-wizard2\]](https://www.benchchem.com/product/b3055704/docs#resolving-software-issues-with-the-2470-wizard2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check